

# Preventing adhesion failure in Thiokol® sealant applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiocol

Cat. No.: B075076

[Get Quote](#)

## Technical Support Center: Thiokol® Sealant Applications

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to prevent adhesion failure in Thiokol® (polysulfide) sealant applications.

### Troubleshooting Guide

Adhesion failure, where the sealant detaches from the substrate, and cohesive failure, where the sealant itself tears, are common issues that can compromise the integrity of an experiment or application.<sup>[1][2][3]</sup> This guide provides a systematic approach to identifying and resolving these problems.

### Common Adhesion Failure Modes and Solutions

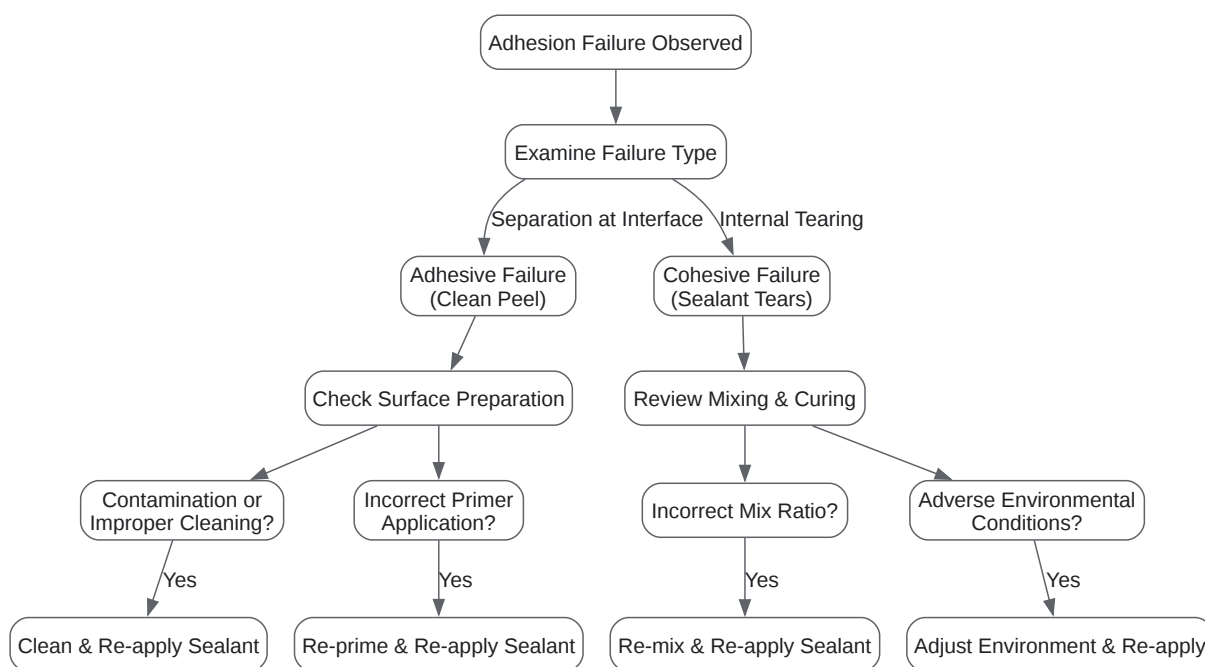
Failure Mode	Visual Cue	Potential Causes	Recommended Solutions
Adhesion Failure	Sealant peels cleanly away from the substrate surface.[1]	Improper Surface Preparation: Contamination with dust, oils, grease, or moisture.[1][2] Incompatible Substrates: Low surface energy of the substrate.[4] Primer Issues: Incorrect primer application or omission.[1]	Thoroughly clean the substrate: Use appropriate solvents (e.g., acetone, MEK) and methods (e.g., wire brushing, abrasive blasting for steel).[5][6] Verify substrate compatibility: Ensure the substrate's surface energy is adequate for bonding.[7] Use a recommended primer: Apply a primer like THIOKOL® 5050 for concrete and steel surfaces.[5][6][8]
Cohesive Failure	Sealant splits or tears within itself, leaving sealant on both substrates.[1][2][3]	Improper Mixing: Incorrect ratio of the two components in a two-part system.[3][9] Curing Issues: Application outside of recommended temperature and humidity ranges.[10] [11] Excessive Joint Movement: The movement of the joint exceeds the sealant's capabilities.[3]	Ensure proper mixing: Thoroughly mix the two components at a slow speed (250-300 RPM) to avoid air entrapment.[5][12] Control environmental conditions: Apply sealant within the recommended temperature (40-95°F or 4-35°C) and humidity ranges.[10] [11] Proper joint design: Ensure the

joint width-to-depth ratio is appropriate (typically 2:1 for moving joints).[13]

Curing Problems	Sealant remains tacky or soft long after the expected cure time.[1]	<p>Expired Product: Sealant has passed its shelf life.[3]</p> <p>Incorrect Temperature/Humidity : Low temperatures and humidity can slow down curing significantly.[10]</p> <p>Incorrect Mix Ratio: Off-ratio mixing of two-component sealants can inhibit curing.[9]</p>	<p>Check the expiration date: Do not use expired sealant.[3]</p> <p>Optimize curing conditions: If possible, increase the ambient temperature to accelerate curing.[10]</p> <p>[14] Verify mix ratio: Ensure the correct proportions of base and accelerator are used.[9]</p>
-----------------	---	---	---

## Troubleshooting Workflow for Adhesion Failure

This diagram outlines a logical approach to diagnosing and resolving adhesion failures.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for adhesion failure.

## Frequently Asked Questions (FAQs)

Q1: What is the optimal surface preparation for applying Thiokol® sealant to different substrates?

A1: Proper surface preparation is critical for achieving good adhesion.<sup>[2]</sup> All surfaces must be clean, dry, and free of contaminants like dust, oil, and grease.<sup>[1][9]</sup> For concrete, new concrete should cure for a minimum of 28 days.<sup>[5][6]</sup> The surface should be mechanically abraded to

achieve a profile equivalent to 60-grit sandpaper or coarser.[8] For steel, abrasive blasting to a "White Metal" or "Near White" finish is recommended, depending on the service conditions.[5][6] A primer, such as THIOKOL® 5050, is often recommended for both concrete and steel to enhance adhesion.[5][6][8]

Q2: How do temperature and humidity affect the curing process and adhesion of Thiokol® sealants?

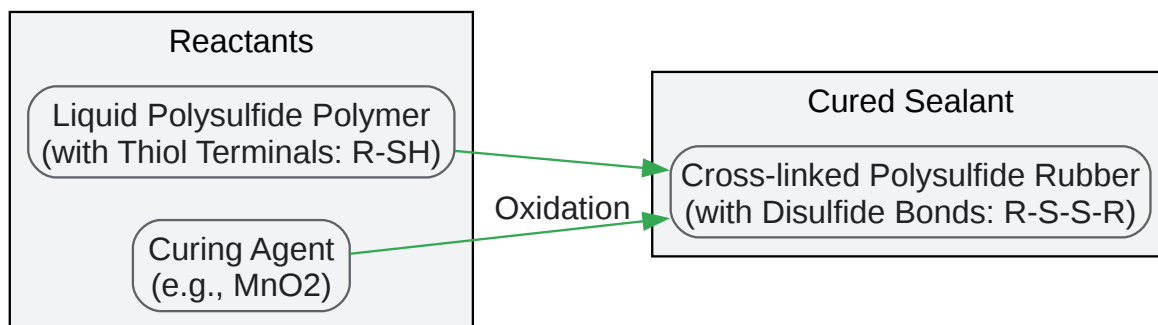
A2: Temperature and humidity significantly impact the curing of two-component polysulfide sealants. Higher temperatures will accelerate the cure time, while lower temperatures will slow it down.[10] For manganese dioxide cured polysulfides, humidity below 10% can increase cure times, while humidity above 80% can shorten them.[10] A general rule of thumb is that for every 10°C (17°F) increase in temperature, the application life is halved, and for every 10°C decrease, it is doubled.[10] Applying the sealant outside the recommended temperature range of 40-95°F (4-35°C) can lead to curing problems and potential adhesion failure.[11]

Q3: What is the chemical reaction behind the curing of Thiokol® sealants?

A3: The curing of Thiokol® (polysulfide) sealants is an oxidative polymerization process.[15] The liquid polysulfide polymer has reactive thiol (-SH) terminal groups.[16] When mixed with a curing agent, typically manganese dioxide (MnO<sub>2</sub>), the thiol groups are oxidized, leading to the formation of disulfide bonds (-S-S-) between the polymer chains.[15][17] This cross-linking reaction transforms the liquid polymer into a solid, elastic rubber. Water plays a crucial role in catalyzing this reaction.[16][18]

## Chemical Curing Pathway of Thiokol® Sealant

This diagram illustrates the basic chemical reaction responsible for the curing of polysulfide sealants.



[Click to download full resolution via product page](#)

Caption: Curing mechanism of Thiokol® sealant.

Q4: Can I apply new Thiokol® sealant over an old, failed sealant?

A4: It is not recommended to apply new sealant over old, failed sealant. The old sealant can be a source of contamination and will prevent the new sealant from properly adhering to the substrate.<sup>[1]</sup> The best practice is to completely remove the old sealant using a sharp knife or grinder.<sup>[1]</sup> The joint should then be thoroughly cleaned and prepared according to the guidelines for the specific substrate before applying the new sealant.

Q5: How can I test the adhesion of a Thiokol® sealant in a laboratory setting?

A5: There are standardized tests to quantitatively measure the adhesion of sealants. The two most common are:

- ASTM C794 - Adhesion-in-Peel of Elastomeric Joint Sealants: This test measures the peel strength of a sealant from a substrate at a 180° angle.<sup>[19]</sup>
- ISO 4624 - Pull-off test for adhesion: This method determines the pull-off strength of a coating or sealant by gluing a dolly to the surface and pulling it perpendicularly.<sup>[20][21]</sup>

## Experimental Protocols

### Protocol 1: Adhesion-in-Peel Test (Based on ASTM C794)

Objective: To determine the peel strength of a cured Thiokol® sealant on a specific substrate.

Materials:

- Thiokol® sealant
- Substrate panels (e.g., aluminum, glass, concrete)
- Isopropyl alcohol
- Caulking gun
- Spacers (to ensure uniform thickness)
- Universal testing machine with a grip for peel testing

Procedure:

- Substrate Preparation: Clean the substrate panels with isopropyl alcohol and a clean, lint-free cloth. Allow the solvent to evaporate completely.[\[19\]](#)
- Sealant Application: Apply the sealant to the substrate in a uniform bead. A common sample size is 1-inch wide and 6 inches long with a thickness of 0.25 inches.[\[19\]](#)
- Curing: Cure the specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for 21 days.[\[19\]](#)
- Testing:
  - Mount the substrate panel in the universal testing machine.
  - Attach the free end of the sealant to the grip.
  - Pull the sealant away from the substrate at a  $180^{\circ}$  angle at a constant rate of 2 inches per minute.[\[19\]](#)
- Data Analysis: Record the peel force in pounds-force per inch (lbf/in). Note the failure mode (adhesive or cohesive).[\[19\]](#)

## Protocol 2: Pull-Off Adhesion Test (Based on ISO 4624)

Objective: To measure the pull-off strength of a Thiokol® sealant from a substrate.

Materials:

- Thiokol® sealant
- Substrate panels
- Dollies (testing fixtures)
- Adhesive for bonding the dollies
- Pull-off adhesion tester

Procedure:

- Sealant Application and Curing: Apply a uniform layer of the Thiokol® sealant to the substrate and allow it to fully cure according to the manufacturer's instructions.
- Dolly Adhesion: Glue a dolly to the surface of the cured sealant using a suitable adhesive. Allow the adhesive to cure completely.[\[20\]](#)
- Testing:
  - Attach the pull-off adhesion tester to the dolly.
  - Apply a perpendicular tensile force to the dolly at a controlled rate.[\[20\]](#)
- Data Analysis: Record the force required to pull the dolly and sealant from the substrate. The results are typically reported in megapascals (MPa). Note the nature of the failure (e.g., adhesion failure between sealant and substrate, cohesive failure within the sealant, or adhesion failure between the dolly and sealant).[\[22\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. Sealant Troubleshooting: Common Problems And Solutions – BOPIN [[bopinchem.com](https://bopinchem.com)]
- 2. Industrial Sealant Failure: Step-by-Step Prevention Guide [[minmetalseast.com](https://minmetalseast.com)]
- 3. [crlaurence.com](https://crlaurence.com) [[crlaurence.com](https://crlaurence.com)]
- 4. Weak Adhesion Troubleshooting: Tips for Metal and Glass Surfaces [[kingdeliadhensive.com](https://kingdeliadhensive.com)]
- 5. [holcimpolyspec.com](https://holcimpolyspec.com) [[holcimpolyspec.com](https://holcimpolyspec.com)]
- 6. [bwdist.com](https://bwdist.com) [[bwdist.com](https://bwdist.com)]
- 7. [wantstickers.com](https://wantstickers.com) [[wantstickers.com](https://wantstickers.com)]
- 8. [holcimpolyspec.com](https://holcimpolyspec.com) [[holcimpolyspec.com](https://holcimpolyspec.com)]
- 9. [jointwaterstop.com](https://jointwaterstop.com) [[jointwaterstop.com](https://jointwaterstop.com)]
- 10. [bergdahl.com](https://bergdahl.com) [[bergdahl.com](https://bergdahl.com)]
- 11. [blome.com](https://blome.com) [[blome.com](https://blome.com)]
- 12. [ind.sika.com](https://ind.sika.com) [[ind.sika.com](https://ind.sika.com)]
- 13. [wichita.edu](https://wichita.edu) [[wichita.edu](https://wichita.edu)]
- 14. [assets-eu-01.kc-usercontent.com](https://assets-eu-01.kc-usercontent.com) [[assets-eu-01.kc-usercontent.com](https://assets-eu-01.kc-usercontent.com)]
- 15. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 16. [adhesivesmag.com](https://adhesivesmag.com) [[adhesivesmag.com](https://adhesivesmag.com)]
- 17. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 18. US5177182A - Curing of polysulphides - Google Patents [[patents.google.com](https://patents.google.com)]
- 19. [matestlabs.com](https://matestlabs.com) [[matestlabs.com](https://matestlabs.com)]
- 20. [industrialphysics.com](https://industrialphysics.com) [[industrialphysics.com](https://industrialphysics.com)]
- 21. [4wardtesting.co.uk](https://4wardtesting.co.uk) [[4wardtesting.co.uk](https://4wardtesting.co.uk)]
- 22. Pull-off Test of Coating (Complies with the corresponding part of ISO 4624: 2002) | IMADA specializes in force measurement [[forcegauge.net](https://forcegauge.net)]
- To cite this document: BenchChem. [Preventing adhesion failure in Thiokol® sealant applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075076#preventing-adhesion-failure-in-thiokol-sealant-applications>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)